

# Application Notes: Solvent Extraction Protocols for Carquejol

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## Compound of Interest

Compound Name:	Carquejol
Cat. No.:	B3061002

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**Introduction:** **Carquejol** is a monoterpenoid based on the rare  $\alpha$ -menthane skeleton and is a distinctive component of the essential oil derived from the aerial parts of *Baccharis trimera* (Less.) DC., a medicinal plant commonly known as Carqueja.<sup>[1][2]</sup> This plant is widely used in popular medicine for treating various ailments, and its therapeutic effects are often attributed to its rich composition of secondary metabolites, including flavonoids, polyphenols, and essential oils.<sup>[2][3]</sup> **Carquejol**, along with its ester derivative carquejyl acetate, is a significant contributor to the plant's aromatic profile and biological activity.<sup>[1]</sup>

The efficient extraction of **Carquejol** is a critical first step for research, quality control, and the development of new therapeutic agents. This document provides detailed protocols for the primary methods used to extract **Carquejol**-rich essential oil from *Baccharis trimera*: Steam Distillation and Supercritical CO<sub>2</sub> (SC-CO<sub>2</sub>) Extraction. A general protocol for conventional solvent extraction is also included for broader applications.

## Section 1: Experimental Protocols

### Protocol 1: Steam Distillation

This traditional method is effective for extracting volatile compounds like **Carquejol** and is suitable for producing essential oils. The process uses steam to vaporize the volatile compounds, which are then condensed and collected.<sup>[4][5]</sup>

Materials and Equipment:

- Dried, aerial parts of *Baccharis trimera*
- Grinder or mill (e.g., cutting mill)
- Steam distillation unit (boiling flask, biomass flask, still head, condenser, receiver)[\[6\]](#)
- Hot plate
- Distilled water
- Anhydrous sodium sulfate
- Butylated hydroxytoluene (BHT) (optional, as a preservative)
- Amber glass storage vials

**Procedure:**

- Plant Material Preparation:
  - Use fully air-dried aerial parts of *Baccharis trimera*.[\[1\]](#)
  - Grind the plant material to a coarse powder to increase the surface area for efficient extraction.
- Apparatus Setup:
  - Assemble the steam distillation unit, ensuring all glass joints are securely sealed.[\[6\]](#)
  - Fill the boiling flask with distilled water to approximately two-thirds of its volume.[\[6\]](#)
  - Loosely pack the ground plant material into the biomass flask.[\[7\]](#)
  - Connect the boiling flask, biomass flask, and condenser. Ensure cold water is flowing through the condenser, with the inlet at the bottom and the outlet at the top.[\[6\]](#)
- Distillation:
  - Heat the boiling flask using the hot plate.[\[7\]](#)

- As water boils, steam will pass through the plant material, carrying the volatile essential oils.[4]
- The steam and oil vapor mixture will cool and condense in the condenser.
- Collect the distillate, which consists of an aqueous layer (hydrosol) and an immiscible essential oil layer, in the receiver.
- Continue the process for a sufficient duration (typically 2-4 hours) to ensure complete extraction.

- Oil Separation and Preservation:
  - Carefully separate the essential oil layer from the hydrosol using a separatory funnel.
  - Dry the collected oil by adding a small amount of anhydrous sodium sulfate to remove residual water.
  - For long-term storage, a preservative like BHT can be added. Store the final oil in a sealed amber glass vial at 4°C to prevent degradation.[1]

## Protocol 2: Supercritical CO<sub>2</sub> (SC-CO<sub>2</sub>) Extraction

SC-CO<sub>2</sub> extraction is a modern, "green" technology that uses carbon dioxide above its critical temperature and pressure as a solvent.[4][8] It is highly efficient and avoids the use of organic solvents and high temperatures that can degrade compounds.[5]

### Materials and Equipment:

- Dried and milled aerial parts of Baccharis trimera
- Supercritical fluid extraction system (e.g., Hewlett Packard 7680T module)[9]
- High-purity liquid CO<sub>2</sub>[9]
- Extraction thimble/vessel
- Collection vials

- n-hexane (for elution)[9]

Procedure:

- Plant Material Preparation:
  - Dry and mill the aerial parts of the plant. A consistent, fine particle size (e.g., average diameter of  $5 \times 10^{-4}$  m) is recommended for optimal extraction.[9]
  - Accurately weigh the powdered plant material and load it into the extraction vessel.[9]
- Extraction Parameters Setup:
  - Set the desired extraction temperature and pressure on the SC-CO<sub>2</sub> system. Common ranges for Baccharis trimera are 313.15 K to 343.15 K (40°C to 70°C) and 90 to 300 bar. [3][9]
  - Set the CO<sub>2</sub> flow rate. A typical rate used in studies is  $3.34 \times 10^{-8}$  m<sup>3</sup>/s.[9]
- Extraction Process:
  - Pump liquid CO<sub>2</sub> into the system, where it is heated and pressurized to a supercritical state.
  - Allow the supercritical CO<sub>2</sub> to pass through the extraction vessel containing the plant material. The **Carquejol**-rich oil will dissolve into the fluid.
  - The CO<sub>2</sub>-oil mixture flows to a separator where the pressure is reduced, causing the CO<sub>2</sub> to return to a gaseous state and release the extracted oil.
- Collection:
  - The extract is collected in vials. In some systems, the collected material is eluted from a trap using a small amount of an organic solvent like n-hexane.[9]
  - If a solvent is used for elution, it should be removed under a gentle stream of nitrogen or by rotary evaporation to yield the pure extract.

## Protocol 3: Conventional Liquid Solvent Extraction (General Protocol)

This protocol describes a general method for extracting monoterpenes using organic solvents. The choice of solvent is critical and depends on the polarity of the target compound.[\[10\]](#) For monoterpenes like **Carquejol**, non-polar to moderately polar solvents are often effective.[\[11\]](#) [\[12\]](#) This protocol requires optimization for specific applications.

### Materials and Equipment:

- Dried and milled aerial parts of Baccharis trimera
- Extraction solvent (e.g., hexane, ethanol, ethyl acetate, dichloromethane)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Soxhlet apparatus or an orbital shaker with flasks
- Heating mantle (for Soxhlet)
- Rotary evaporator
- Filter paper and funnel

### Procedure:

- Plant Material Preparation:
  - Prepare the dried and milled plant material as described in the previous protocols.
- Extraction (Maceration Method):
  - Place a known quantity of the plant powder into a flask.
  - Add the selected extraction solvent at a specific solid-to-solvent ratio (e.g., 1:10 w/v).
  - Seal the flask and place it on an orbital shaker at a controlled temperature (e.g., 25°C) for a defined period (e.g., 24 hours).[\[13\]](#)[\[14\]](#)
  - After maceration, filter the mixture to separate the extract from the solid plant residue.

- Extraction (Soxhlet Method):
  - Place the plant powder in a thimble and insert it into the Soxhlet extractor.
  - Fill the boiling flask with the chosen solvent and assemble the apparatus.
  - Heat the solvent to its boiling point. The solvent vapor will rise, condense, and drip onto the plant material, extracting the compounds.
  - Allow the extraction to proceed for several cycles (e.g., 6-8 hours) until the solvent in the siphon runs clear.
- Solvent Removal:
  - Concentrate the filtered extract using a rotary evaporator under reduced pressure to remove the solvent.[\[15\]](#)
  - The resulting crude extract contains **Carquejol** and other co-extracted compounds.

## Section 2: Data Presentation

### Table 1: Supercritical CO<sub>2</sub> Extraction Parameters and Yields for *Baccharis trimera* Oil

This table summarizes the extraction yields obtained under various experimental conditions as reported in the literature.

Temperatur e (K)	Temperatur e (°C)	Pressure (bar)	CO <sub>2</sub> Flow Rate (m <sup>3</sup> /s)	Global Yield (% w/w)	Reference(s)
303.15	30	100 - 300	8.33 g/min *	0.34 - 2.07	[3]
313.15	40	100 - 300	8.33 g/min *	0.34 - 2.07	[3]
313.15	40	90	3.34 x 10 <sup>-8</sup>	Not Specified	[5][9][16]
323.15	50	90	3.34 x 10 <sup>-8</sup>	1.72	[5][9][16]
333.15	60	90	3.34 x 10 <sup>-8</sup>	Not Specified	[5][9][16]
343.15	70	90	3.34 x 10 <sup>-8</sup>	2.34	[5][9][16]

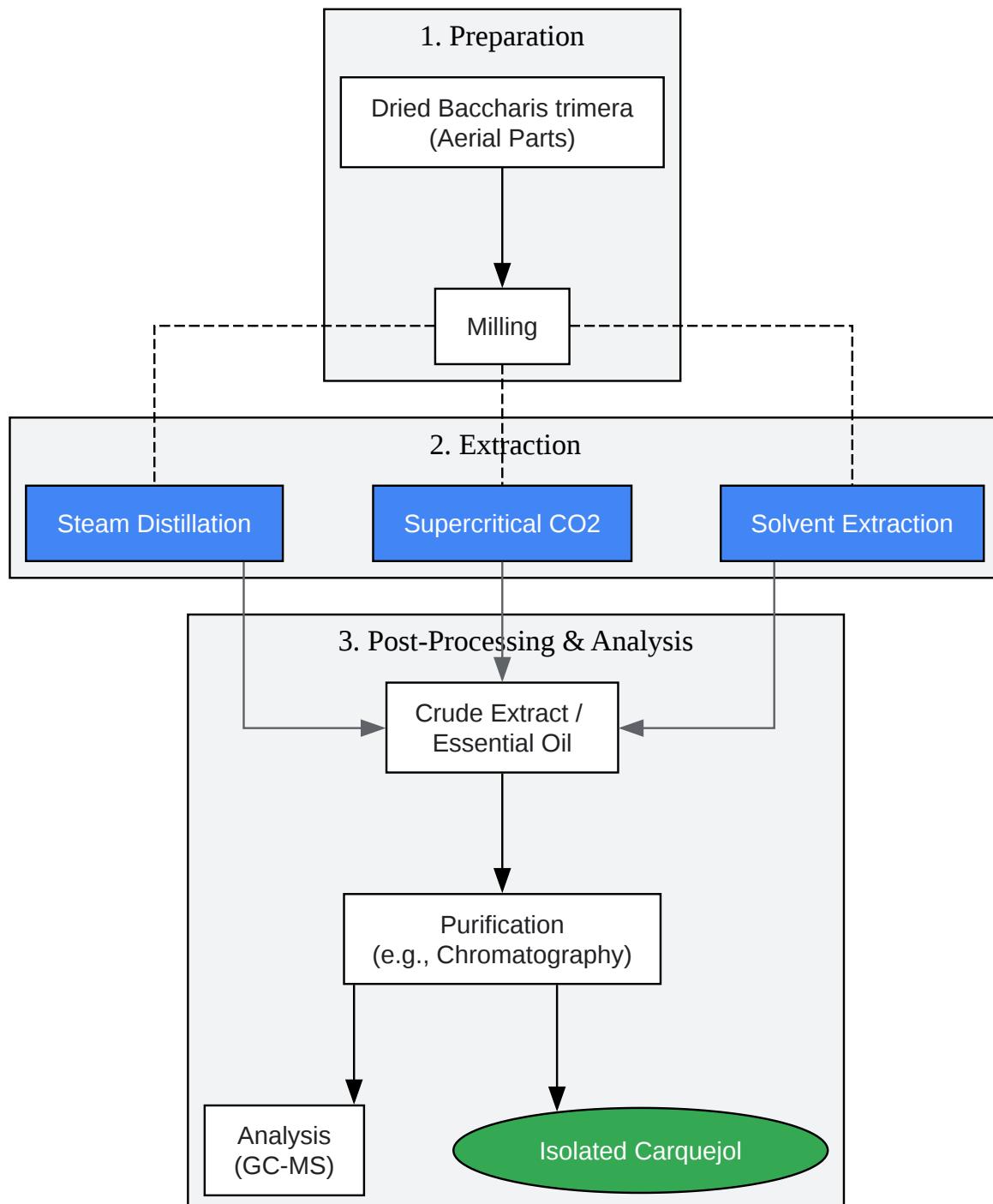
Note: Flow rate was reported in g/min in this study.

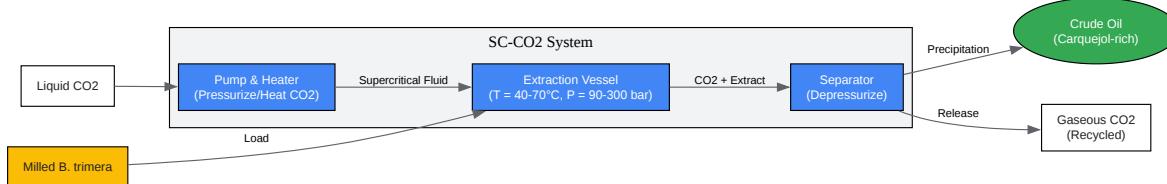
## Table 2: Representative Composition of *Baccharis trimera* Essential Oil

The concentration of **Carquejol** and its acetate can vary significantly depending on the plant's origin and extraction method.

Compound	Percentage in Oil (%)	Reference(s)
Carquejyl Acetate	71.4	[1]
Carquejol	0.5	[1]

## Section 3: Visualization of Workflows



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